

methyl nitrite vs other alkyl nitrates performance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl nitrite

CAS No.: 624-91-9

Cat. No.: S574761

Get Quote

Chemical Properties & Kinetic Data

The table below summarizes key quantitative data for **methyl nitrite** and other alkyl nitrates/nitrites, crucial for predicting their behavior in experimental and industrial settings.

Compound Name	Chemical Formula / Structure	Proton Affinity (kcal/mol)	Rate Constant with OH radical (10^{-12} cm ³ /mol·s)	Key Performance Context
Methyl Nitrite [1]	CH ₃ ONO	195.2 (QCISD(T) level)	Not Specifically Provided	Used as a clean source of OH radicals for atmospheric chemistry studies [2]. Proton affinity suggests similar basicity to methyl peroxyxynitrite [1].

Compound Name	Chemical Formula / Structure	Proton Affinity (kcal/mol)	Rate Constant with OH radical (10^{-12} cm ³ /mol·s)	Key Performance Context
Isopropyl Nitrate [3]	(CH ₃) ₂ CHONO ₂	Not Provided	0.59 ± 0.22 (at 295±2 K)	Studied as a monopropellant and ignition promoter; exhibits low-temperature auto-ignition and distinct two-stage ignition delays [4] [3].
Isobutyl Nitrate [3]	(CH ₃) ₂ CHCH ₂ ONO ₂	Not Provided	1.63 ± 0.20 (at 295±2 K)	Higher reactivity with OH radicals compared to branched alkyl nitrates like isopropyl nitrate [3].
Methyl Peroxynitrite [1]	CH ₃ OONO	195.8 (QCISD(T) level)	Not Provided	Proton affinity study implications for measuring branching ratios of organic nitrites and nitrates [1].

Detailed Experimental Protocols

The performance of these compounds is often defined by the experiments used to study them. Here are detailed methodologies for key areas.

Protocol 1: Determining OH Radical Rate Constants Using Methyl Nitrite

This established protocol uses **methyl nitrite** (CH₃ONO) photolysis as a hydroxyl radical (OH) source to measure reaction rate constants with organic compounds [2] [3].

- **1. Objective:** To reliably determine rate constants for the reaction of OH radicals with organic compounds, enabling assessments of atmospheric lifetime and reactivity.
- **2. OH Radical Generation:**

- **Source:** Methyl nitrite (CH_3ONO).
- **Reactor:** A glass or Teflon chamber filled with synthetic air at a total pressure of around 1000 mbar and a temperature of 295 ± 2 K.
- **Process:** Methyl nitrite vapor is introduced and photolyzed using ultraviolet light. The primary reaction is: $\text{CH}_3\text{ONO} + h\nu \rightarrow \text{CH}_3\text{O}\cdot + \text{NO}$. The methoxy radical ($\text{CH}_3\text{O}\cdot$) rapidly reacts with oxygen to yield formaldehyde and the hydroperoxyl radical ($\text{HO}_2\cdot$), which then converts NO to NO_2 , producing the desired OH radical.
- **3. Competitive Reaction Measurement:**
 - The organic compound of interest and a reference compound (e.g., *n*-butane) are introduced into the chamber.
 - The OH radicals react competitively with both the target and reference compounds.
 - The decay in concentrations of the target and reference compounds is monitored over time using analytical techniques like Gas Chromatography (GC) or Fourier Transform Infrared (FTIR) Spectroscopy.
- **4. Data Analysis:**
 - The rate constant for the target compound (k_{target}) is calculated using the known rate constant of the reference reaction (k_{ref}), and the measured consumption rates of both compounds.
 - The formula used is derived from competitive kinetics principles.

This method is valued for its simplicity and cost-effectiveness compared to techniques requiring hazardous materials like hydrogen peroxide or ozone [2].

Protocol 2: Studying Alkyl Nitrate Auto-ignition in a Rapid Compression Machine (RCM)

This protocol investigates the low-temperature auto-ignition characteristics of alkyl nitrates like **isopropyl nitrate (iPN)**, which is relevant for their performance as cetane improvers [4].

- **1. Objective:** To measure ignition delay times (IDTs) and understand the low-temperature oxidation chemistry of alkyl nitrates under conditions mimicking engine compression.
- **2. Experimental Setup:**
 - **Apparatus:** A Rapid Compression Machine (RCM). The THU-RCM was used in the cited study [4].
 - **Mixture Preparation:** A gaseous mixture is prepared in a stainless-steel tank. A typical mixture for iPN study contained **1.444% iPN**, **4.693% O₂**, and **93.863% N₂** (by mole) at specified pressures (e.g., 5 and 10 bar) [4].
- **3. Compression and Data Recording:**

- The prepared mixture is rapidly compressed to a higher temperature and pressure (e.g., 560–600 K and 10 bar).
- Pressure history inside the reaction chamber is recorded throughout the process using a piezoelectric pressure transducer.
- **4. Ignition Delay Time Analysis:**
 - **Ignition Delay Time (IDT)** is defined as the time interval from the end of the compression process to the moment of a rapid pressure rise associated with ignition.
 - For fuels like iPN exhibiting **two-stage ignition**, the delay to the first (cool flame) and the main (hot) ignition can be measured separately.
- **5. Kinetic Modeling Validation:**
 - Experimental IDTs are compared with predictions from a detailed chemical kinetic model.
 - The model is used to interpret results and identify key reaction pathways, such as the crucial interaction between aldehydes (e.g., **CH₃CHO**) and **NO₂** released from the nitrate decomposition [4].

Performance Across Different Fields

The "performance" of these compounds varies significantly depending on the application.

- **Atmospheric & Environmental Chemistry:**
 - **Methyl Nitrite:** Primarily valued as a tool, its performance is its utility as a predictable and efficient **OH radical source** for smog chamber studies [2].
 - **Alkyl Nitrates (e.g., Isopropyl Nitrate):** These are subjects of study. Their performance is gauged by their atmospheric lifetime, determined by their reaction rate with OH radicals and photolysis frequency [3]. Isopropyl nitrate's OH reaction and photolysis are of comparable importance in the troposphere.
- **Combustion & Propulsion:**
 - **Alkyl Nitrates (e.g., Isopropyl Nitrate, 2-ethyl-hexyl nitrate):** Performance is excellent. They act as **ignition promoters** or **cetane improvers** in diesel fuels [4]. Their weak RO-NO₂ bond leads to low-temperature decomposition, releasing **NO₂**, which drives chain-branching reactions and significantly reduces ignition delay times.
- **Chemical Synthesis & Reagents:**
 - **Alkyl Nitrites (e.g., tert-Butyl Nitrite):** Performance is high as **nitrosating and nitrating agents** [5]. They are effective and selective reagents for nitrating phenols and aryl sulfonamides, and are used in the formation of oximes [5].

- **Biological Signaling & Therapeutics:**

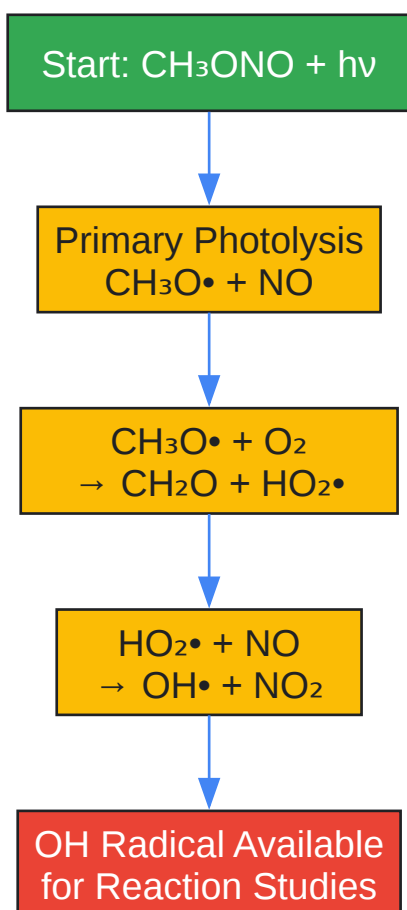
- **Inorganic Nitrite (NO_2^-) and Nitrate (NO_3^-):** It is critical to distinguish these from **alkyl** nitrites/nitrates. Inorganic nitrite, derived from dietary nitrate or the oxidation of nitric oxide (NO), functions as a **vasodilator** and a stable vascular reserve of NO, especially under hypoxic conditions [6] [7]. This is a key area of research for cardiovascular therapeutics.

Key Pathways and Relationships

The following diagrams illustrate the core chemical and biological pathways discussed in this guide.

Methyl Nitrite as an OH Radical Source

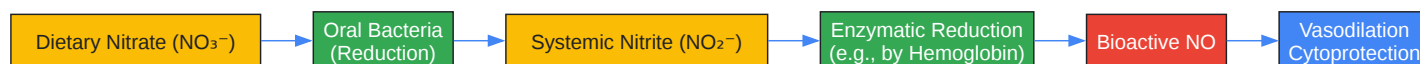
This diagram visualizes the experimental protocol for generating OH radicals using **methyl nitrite** photolysis [2] [3].



[Click to download full resolution via product page](#)

Nitrate-Nitrite-NO Signaling Pathway

This pathway is specific to **inorganic** nitrite and nitrate, highlighting their role in biological systems [6] [7].



[Click to download full resolution via product page](#)

Conclusion and Key distinctions

In summary, "performance" is not a universal property but depends on the specific scientific or industrial context:

- Use **methyl nitrite** as a tool for generating OH radicals in atmospheric chemistry experiments.
- Consider **alkyl nitrates like isopropyl nitrate** for their combustion-enhancing properties due to their low thermal stability.
- Employ **alkyl nitrites like tert-butyl nitrite** as selective reagents in organic synthesis.
- For biological and medical research, the focus should be on **inorganic nitrite and nitrate**, which are part of the NO-signaling pathway.

A critical distinction must be made between **alkyl nitrites/nitrates** (carbon-containing organic esters) and **inorganic nitrite/nitrate** salts (e.g., sodium nitrite). Their chemical behavior, biological activities, and applications are fundamentally different [6] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Proton affinity of methyl and nitrite peroxyxynitrite: implications... methyl [pubmed.ncbi.nlm.nih.gov]
2. (PDF) An Experimental for the... - Academia.edu Protocol [academia.edu]
3. Gas phase reactions of alkyl with hydroxyl radicals under... nitrates [link.springer.com]
4. An experimental and kinetic modeling study [sciencedirect.com]
5. - Wikipedia Alkyl nitrite [en.wikipedia.org]
6. Nitrite and nitrate chemical biology and signalling - PMC [pmc.ncbi.nlm.nih.gov]
7. Dietary nitrite and nitrate: a review of potential mechanisms ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [methyl nitrite vs other alkyl nitrates performance]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b574761#methyl-nitrite-vs-other-alkyl-nitrates-performance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com